1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine: Proper Disposal Procedures

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Compound of Interest	
Compound Name:	*1-(5-Chloro-3-fluoropyridin-2-YL)ethanamine*
CAS No.:	*1384264-43-0*
Cat. No.:	*B3024598*

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Executive Summary & Operational Directive

Strict adherence to high-temperature incineration protocols is mandatory. **1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine** (CAS: 1932020-62-6 for free base; 2411592-30-6 for HCl salt) is a halogenated heterocyclic amine commonly used as a chiral intermediate in the synthesis of KRAS inhibitors (e.g., Sotorasib analogs).[1]

Due to the presence of both chlorine and fluorine on the pyridine ring, improper disposal poses significant risks:

- Environmental Toxicity: Halogenated pyridines are persistent and toxic to aquatic life (H411). [1][3]
- Acid Gas Generation: Thermal decomposition releases Hydrogen Chloride (HCl), Hydrogen Fluoride (HF), and Nitrogen Oxides (NOx).[2]
- Regulatory Status: While not always explicitly P-listed, it must be managed as Halogenated Hazardous Organic Waste to comply with RCRA (US) and REACH (EU) standards.[1]

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Immediate Action: Segregate this compound from non-halogenated solvents and general trash immediately.[1] Label as "Halogenated Organic - Toxic."[1]

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the foundation of a safe disposal strategy.[2]

Property	Data / Specification
Chemical Name	1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine
CAS Number	1932020-62-6 (Free Base) / 2411592-30-6 (HCl Salt)
Molecular Formula	$C_7H_8ClFN_2$
Molecular Weight	174.60 g/mol
Physical State	Solid (White to pale yellow powder) or Oil (depending on purity/salt form)
Acidity/Basicity	Basic amine (pKa ~8-9); forms salts with acids.[1][3][4][5][6]
GHS Hazards	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritationH411: Toxic to aquatic life with long-lasting effects
Waste Classification	Halogenated Organic (Requires scrubbing during incineration)

Waste Segregation & Classification Protocol

Trustworthiness Check: Mixing halogenated and non-halogenated wastes is the most common cause of rejection by waste management vendors.[2]

Step 1: Determine the Waste Stream

Do not mix with general organic solvents (e.g., Acetone, Methanol) unless the entire container is destined for halogenated waste treatment.[2]

- Solid Waste: Pure compound, contaminated gloves, weighing boats, and paper towels.[2]
- Liquid Waste: Mother liquors or reaction mixtures containing the compound.[1]

Step 2: RCRA/Regulatory Coding (US Focus)

While not specifically listed as a P-code (like 4-Aminopyridine, P009), this substance often triggers characteristic waste definitions if tested.[1][2]

- Primary Code:D001 (Ignitable, if in solvent) or Generic Halogenated Organic.[2]
- Best Practice Code: Label as "Hazardous Waste - Toxic, Irritant, Halogenated".
- TSCA Check: Halogenated pyridines are subject to Significant New Use Rules (SNUR) under 40 CFR § 721.8675.[1] Ensure downstream incinerators are certified to handle fluorinated organics.[1]

Step-by-Step Disposal Workflows

A. Solid Waste Disposal (Pure Substance & Debris)[1]

- Containment: Place the solid material in a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Double Containment: If the material is a fine powder, double-bag to prevent dust release upon compression.[1][2]
- Labeling: Affix a hazardous waste tag. Explicitly write: "Contains Fluorinated/Chlorinated Pyridine."
- Storage: Store in the Satellite Accumulation Area (SAA) in a secondary container designated for "Toxic Solids."

B. Liquid Waste Disposal (Solutions)

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- Segregation: Pour into the Halogenated Solvent Waste carboy (typically red or yellow tagged).[1]
    - Critical: Do NOT pour into the "Non-Halogenated" carboy.[1] Even small amounts of F/Cl content require the entire drum to be treated as halogenated, increasing disposal costs 5-10x.[1][2]
- pH Check: If the solution is acidic (e.g., reaction quench), neutralize to pH 6-9 before adding to the solvent carboy to prevent drum corrosion or gas evolution.[1][2]
- Cap & Vent: Ensure the cap is tight but vented if the solution has recently been quenched (to avoid pressure buildup).[1]

C. Visual Workflow: Decision Logic

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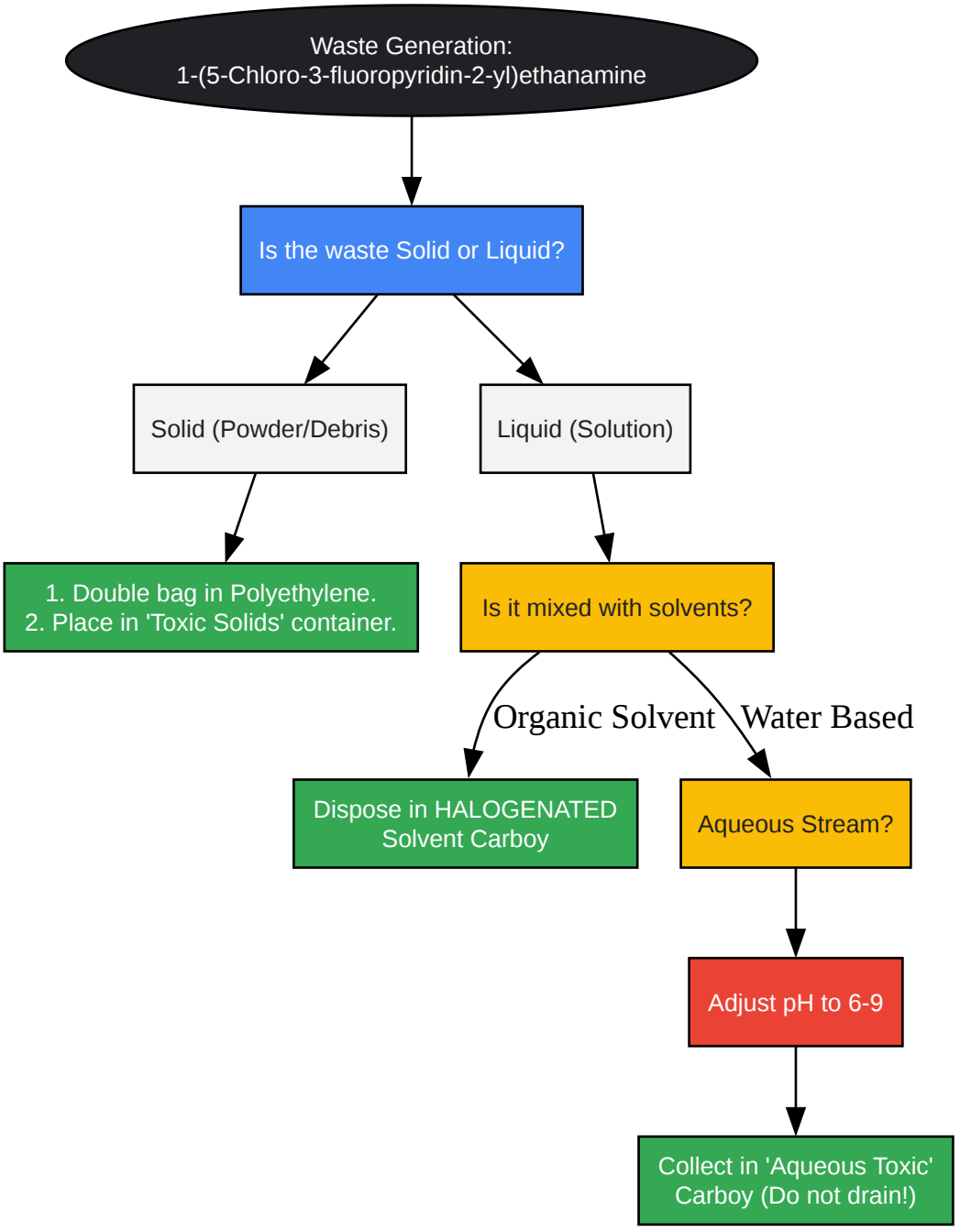

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Figure 1: Decision tree for segregating **1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine** waste streams.

Emergency Spill Response

Pre-planning is the only effective safety measure.[2]

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PPE Required: Nitrile gloves (double gloved recommended), lab coat, safety goggles, and N95/P100 respirator if powder is loose.[2]

Scale	Response Protocol
Minor Solid Spill (<5g)	1. Dampen a paper towel with water (to prevent dust).2.[1] Gently wipe up the powder.3.[1] Place towel and waste in a sealable bag.4. Clean area with soap and water.[1][6][7][8][9]
Major Solid Spill (>5g)	1. Evacuate immediate area.2. Cover spill with wet paper towels to suppress dust.3.[1] Scoop material into a waste container.4. Treat surface with 1% dilute HCl followed by water (amine neutralization).[1]
Liquid Spill	1. Cover with absorbent pads or vermiculite.2.[1] Do not use combustible materials (sawdust) if oxidizers are present.3.[1] Collect into "Solid Debris" hazardous waste.[1]

Final Disposal Method (Vendor Level)

This section is for your Environmental Health & Safety (EHS) team.

The only acceptable final disposal method for **1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine** is High-Temperature Incineration with Acid Gas Scrubbing.[1]

- Incineration: Must occur at >1000°C to ensure complete destruction of the pyridine ring.
- Scrubbing: The facility must be equipped with wet scrubbers to capture Hydrogen Fluoride (HF) and Hydrogen Chloride (HCl) gases generated during combustion.[1]
- Prohibited:
  - NO Sewer Disposal (Toxic to aquatic life).[1]
  - NO Trash Compaction (Risk of aerosolization).[1]

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- NO Evaporation (Non-volatile residue remains toxic).[1]

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- To cite this document: BenchChem. [1-(5-Chloro-3-fluoropyridin-2-yl)ethanamine: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024598/docs#1-5-chloro-3-fluoropyridin-2-yl-ethanamine-proper-disposal-procedures]

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